

WAY-100635 maleate stability and proper storage conditions

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Compound of Interest

Compound Name: WAY-100635 maleate

Cat. No.: B1314814

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WAY-100635 Maleate Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and proper storage of **WAY-100635 maleate**. Below you will find frequently asked questions (FAQs) and troubleshooting guides to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for solid **WAY-100635 maleate**?

A1: For long-term storage, it is recommended to store solid **WAY-100635 maleate** at -20°C.[1] [2] Some suppliers also suggest storage at 4°C or desiccated at room temperature for shorter periods.[1] Regardless of the temperature, it is crucial to keep the compound in a tightly sealed container, away from moisture and direct sunlight.[1][2]

Q2: How should I store solutions of WAY-100635 maleate?

A2: Solutions of **WAY-100635 maleate** are less stable than the solid form, and it is highly recommended to prepare solutions fresh for immediate use.[3][4] If short-term storage of a stock solution is necessary, it should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles and stored at -20°C for up to one month or -80°C for up to six months.[1][3]

Q3: In which solvents can I dissolve **WAY-100635 maleate**?



A3: **WAY-100635 maleate** is soluble in several common laboratory solvents. The solubility can vary, so it is best to consult the certificate of analysis provided by your supplier. General solubility information is provided in the table below. Warming or sonication may be required for complete dissolution.[3]

Q4: Are there any known incompatibilities for **WAY-100635 maleate**?

A4: Yes, **WAY-100635 maleate** should not be stored with or exposed to strong acids/alkalis or strong oxidizing/reducing agents.[2]

Q5: What are the proper handling precautions for **WAY-100635 maleate**?

A5: Standard laboratory safety protocols should be followed. This includes using personal protective equipment such as gloves, safety goggles, and a lab coat. Ensure adequate ventilation to avoid inhalation of the powder. Avoid contact with skin and eyes.[1]

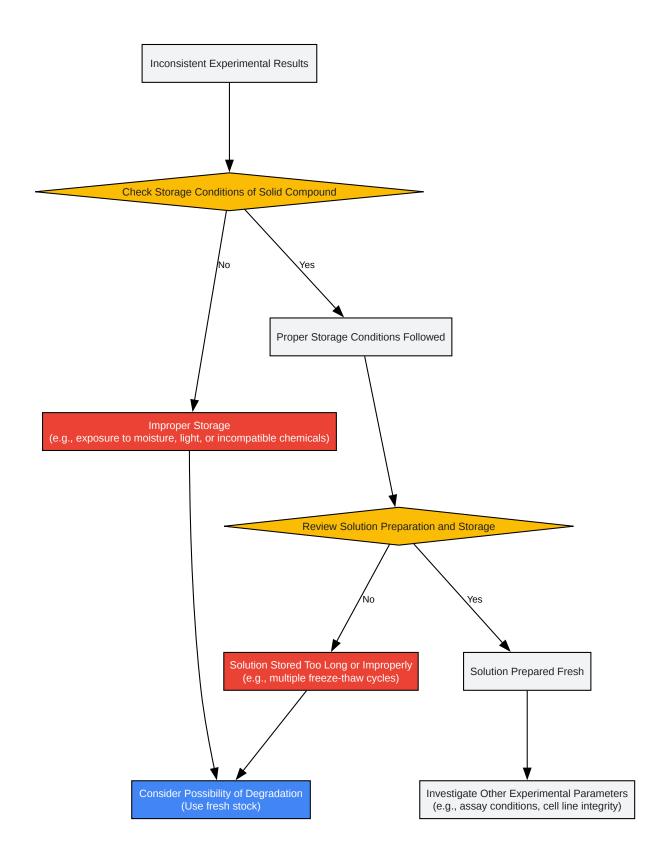
Troubleshooting Guide

This guide addresses common issues encountered during the handling and use of **WAY-100635** maleate.

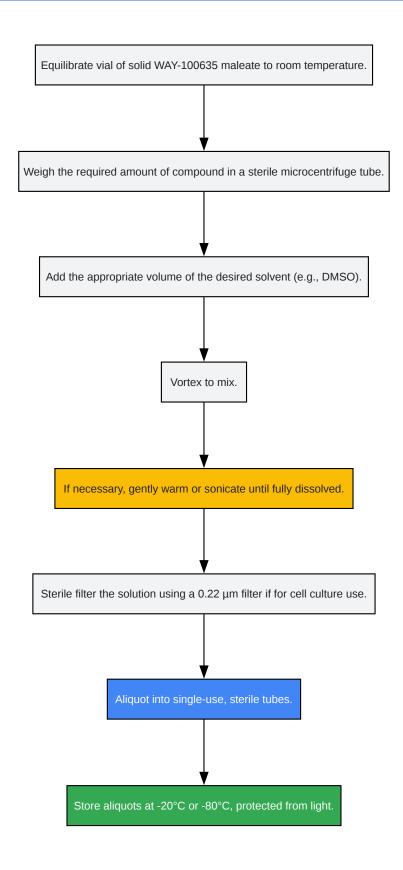
Issue 1: Inconsistent or unexpected experimental results.

This could be due to the degradation of the compound. Follow the troubleshooting workflow below to diagnose the potential issue.









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